

Di-tert-butyl Oxalate: A Comprehensive Technical Guide for Synthetic Chemistry

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Compound of Interest

Compound Name: *Di-tert-butyl oxalate*

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a detailed exploration of **di-tert-butyl oxalate**, a versatile reagent in organic synthesis. It covers its chemical structure, physicochemical properties, synthesis protocols, and key applications, with an emphasis on its role in the protection of amine functionalities.

Core Chemical and Physical Properties

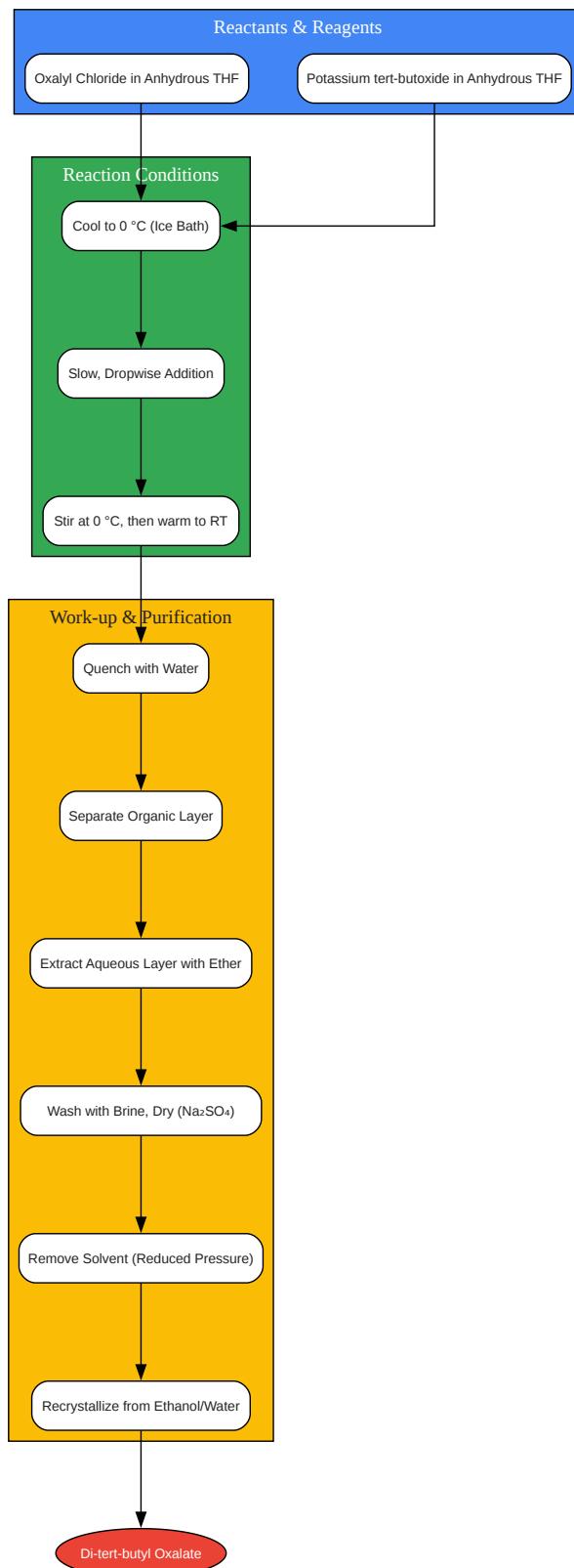
Di-tert-butyl oxalate (DtBO) is the diester of oxalic acid and tert-butanol. Its molecular structure consists of a central oxalate core flanked by two sterically hindering tert-butyl groups. This configuration imparts unique reactivity and properties to the molecule.

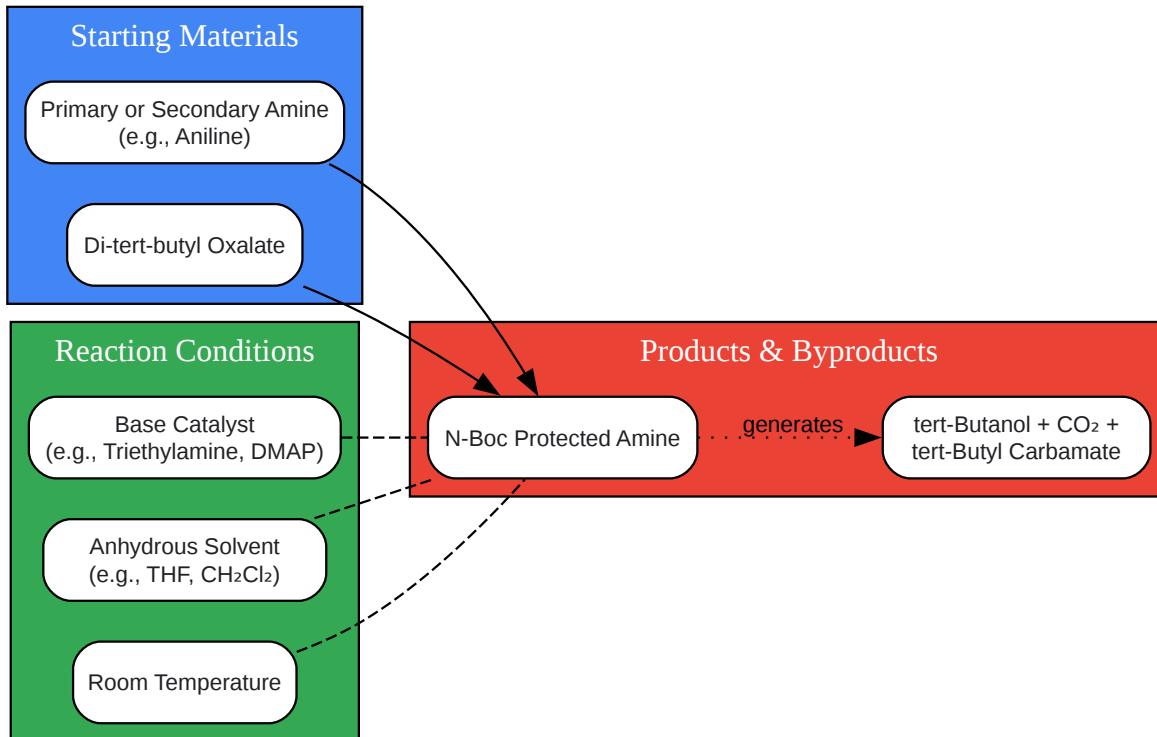
Table 1: Physicochemical Properties of **Di-tert-butyl Oxalate**

Property	Value
Molecular Formula	C ₁₀ H ₁₈ O ₄
Molecular Weight	202.25 g/mol
Appearance	White crystalline solid
Melting Point	69-72 °C
Boiling Point	229.3 °C at 760 mmHg (decomposes)
Density	1.007 g/cm ³
CAS Number	691-64-5
Solubility	Soluble in organic solvents like ethanol and dimethylformamide; insoluble in water. [1]

Synthesis of Di-tert-butyl Oxalate

The synthesis of **di-tert-butyl oxalate** is most commonly achieved through the reaction of oxalyl chloride with potassium tert-butoxide. The bulky tert-butoxide nucleophile attacks the electrophilic carbonyl carbons of oxalyl chloride, leading to the formation of the corresponding diester.





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References

- 1. Di-tert-butyl oxalate | 691-64-5 | Benchchem [benchchem.com]
- To cite this document: BenchChem. [Di-tert-butyl Oxalate: A Comprehensive Technical Guide for Synthetic Chemistry]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1345461#di-tert-butyl-oxalate-chemical-structure-and-properties\]](https://www.benchchem.com/product/b1345461#di-tert-butyl-oxalate-chemical-structure-and-properties)

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